

# O-Butyl-L-homoserine: An Obscure Compound with Limited Biochemical Data

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## Compound of Interest

Compound Name: **O-Butyl-L-homoserine**

Cat. No.: **B097113**

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A comprehensive review of scientific literature reveals a significant lack of information regarding the specific biochemical role of **O-Butyl-L-homoserine**. This compound does not appear to be a well-characterized metabolite, signaling molecule, or a commonly utilized tool in biochemical research. Searches for its synthesis, mechanism of action, and involvement in biological pathways have not yielded specific data to construct an in-depth technical guide as requested.

Current research databases and chemical supplier information predominantly feature related, but structurally distinct, derivatives of L-homoserine. It is possible that the query for "**O-Butyl-L-homoserine**" may be a reference to one of these more extensively studied molecules, or it may refer to a novel or highly specialized synthetic compound not yet described in publicly accessible literature.

## Prominent L-homoserine Derivatives in Biochemical Research

While information on **O-Butyl-L-homoserine** is scarce, several other derivatives have significant and well-documented roles in biochemistry and drug development. These include:

- N-acyl-L-homoserine lactones (AHLs): A major class of signaling molecules involved in bacterial quorum sensing. A notable example is N-butyryl-L-homoserine lactone (C4-HSL), which plays a crucial role in regulating gene expression in various bacteria, including the opportunistic pathogen *Pseudomonas aeruginosa*.<sup>[1][2]</sup> Its functions include the control of virulence factor production and biofilm formation.<sup>[1]</sup>

- Fmoc-O-tert-butyl-L-homoserine: A protected amino acid derivative widely used in solid-phase peptide synthesis.<sup>[3]</sup> In this context, the tert-butyl group serves as a protecting group for the hydroxyl function of the homoserine side chain, preventing unwanted side reactions during peptide assembly. Its role is synthetic rather than biochemical.
- O-phospho-L-homoserine: An important metabolic intermediate in the biosynthesis of the amino acid methionine in bacteria and plants.<sup>[4]</sup>

## Potential Areas of Application (Hypothetical)

Given the structure of **O-Butyl-L-homoserine**, one could hypothesize its potential use as a research tool. The butyl group could serve as a moderately hydrophobic probe to investigate ligand-binding pockets of enzymes or receptors that recognize L-homoserine or similar structures. However, without experimental data, this remains speculative.

## Conclusion

At present, a detailed technical guide on the biochemical role of **O-Butyl-L-homoserine** cannot be compiled due to a lack of available scientific data. Researchers and drug development professionals interested in the biochemistry of L-homoserine and its derivatives are encouraged to investigate the extensive literature on N-acyl-L-homoserine lactones and other metabolic intermediates. Should "**O-Butyl-L-homoserine**" be a specific, proprietary compound, its biochemical properties would be detailed in the internal documentation of the developing organization.

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